

An In-depth Technical Guide to 4-Ethylbenzonitrile

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Compound of Interest

Compound Name: 4-Ethylbenzonitrile

Cat. No.: B1329635

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This guide provides a comprehensive overview of **4-Ethylbenzonitrile**, a significant chemical intermediate in various synthetic processes. It is tailored for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its chemical properties, synthesis, and applications.

Chemical Identity and Properties

4-Ethylbenzonitrile is an aromatic nitrile compound characterized by an ethyl group and a nitrile group attached to a benzene ring at positions 1 and 4, respectively.

Table 1: Physicochemical Properties of **4-Ethylbenzonitrile**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ N	[1] [2] [3] [4]
Linear Formula	C ₂ H ₅ C ₆ H ₄ CN	
Molecular Weight	131.17 g/mol	[1] [2]
Exact Mass	131.17 Da	[4]
CAS Number	25309-65-3	[1] [2] [3]
EC Number	246-811-5	
IUPAC Name	4-ethylbenzonitrile	[1]
Synonyms	p-Ethylbenzonitrile, Benzonitrile, 4-ethyl-	[1]
Boiling Point	237 °C	[5]
Density	0.956 g/mL at 25 °C	[5]
Refractive Index	n ₂₀ /D 1.527	[6]
Flash Point	97.8 °C (208.0 °F) - closed cup	[6]
SMILES	<chem>CCC1=CC=C(C=C1)C#N</chem>	[1] [3]
InChI Key	SXFFMFAQNAFSLF- UHFFFAOYSA-N	[1]

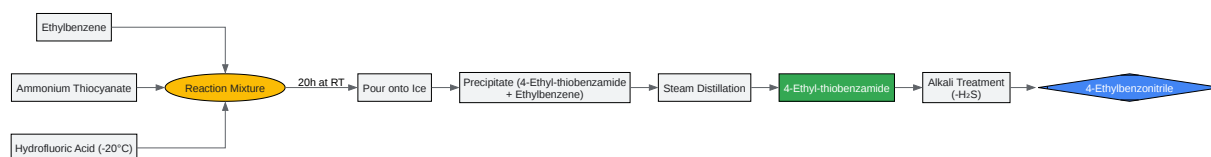
Synthesis of 4-Ethylbenzonitrile

A documented method for the synthesis of **4-Ethylbenzonitrile** involves the reaction of ethylbenzene with ammonium thiocyanate in the presence of hydrofluoric acid. This process proceeds through an intermediate, 4-ethyl-thiobenzamide, which is then converted to the final product.

Experimental Protocol: Synthesis via 4-Ethyl-thiobenzamide Intermediate[\[7\]](#)

- **Reaction Setup:** In a 1-liter polyethylene vessel equipped with an agitator, cool 0.5 L of 98% hydrofluoric acid to -20°C.

- **Addition of Reactants:** To the cooled hydrofluoric acid, add 46 g (0.6 mol) of ammonium thiocyanate in portions, followed by the portion-wise addition of 53 g (0.5 mol) of ethylbenzene, while maintaining the temperature at -20°C and ensuring continuous agitation.
- **Reaction Progression:** After the addition is complete, continue to agitate the reaction mixture for 20 hours at room temperature.
- **Precipitation and Isolation:** Pour the reaction mixture onto ice. A precipitate will form and slowly crystallize.
- **Filtration:** Isolate the precipitate by suction filtration and wash it with water.
- **Purification:** Recover unreacted ethylbenzene (approximately 10 g) from the precipitate by steam distillation. The remaining solid is 4-ethyl-thiobenzamide.
- **Drying:** After drying, approximately 66 g (0.4 mol) of slightly yellow 4-ethyl-thiobenzamide is obtained (m.p. 115-117°C). This represents an 80% conversion rate relative to the initial ethylbenzene. The product can be further purified by recrystallization from toluene or chlorobenzene.
- **Conversion to **4-Ethylbenzonitrile**:** The 4-ethyl-thiobenzamide is converted to **4-Ethylbenzonitrile** in a known manner using an alkali, which results in the splitting off of hydrogen sulfide (H₂S).



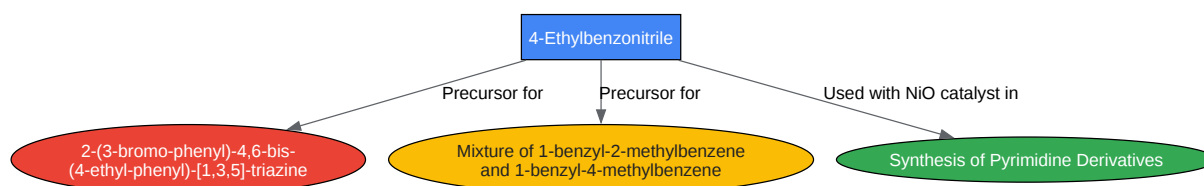
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Synthesis workflow for **4-Ethylbenzonitrile**.

Applications in Chemical Synthesis

4-Ethylbenzonitrile serves as a valuable precursor in the synthesis of more complex molecules. Its nitrile group can undergo various transformations, making it a versatile building block in organic chemistry.

- Synthesis of Triazine Derivatives: It is used in the preparation of 2-(3-bromo-phenyl)-4,6-bis-(4-ethyl-phenyl)-[1][4][7]-triazine.[8]
- Synthesis of Benzyl-methylbenzene Mixtures: It is a reactant in the synthesis of a mixture of 1-benzyl-2-methylbenzene and 1-benzyl-4-methylbenzene.[8]
- Catalyst Research: **4-Ethylbenzonitrile** is utilized in the context of nickel oxide catalysts for the synthesis of pyrimidine derivatives.[8][9]



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Applications of **4-Ethylbenzonitrile** as a chemical intermediate.

Spectroscopic Analysis

The structural elucidation of **4-Ethylbenzonitrile** and its reaction products is typically achieved through standard spectroscopic techniques. While specific spectra are not provided here, researchers can expect to use methods such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are crucial for confirming the arrangement of protons and carbon atoms in the molecule.

- Infrared (IR) Spectroscopy: The characteristic nitrile ($\text{C}\equiv\text{N}$) stretch would be a prominent feature in the IR spectrum.
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, confirming the elemental composition.

For detailed spectroscopic data, researchers can refer to chemical databases and suppliers that often provide this information.^[10]

Safety and Handling

4-Ethylbenzonitrile is a combustible liquid and should be handled with appropriate safety precautions.^[6] Personal protective equipment, including eye shields and gloves, is recommended.^[6] It should be stored in a well-ventilated area away from ignition sources. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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